

Personal protective equipment for handling 5-(Bromomethyl)-2-fluorobenzonitrile

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2-fluorobenzonitrile

Cat. No.: B033357

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Essential Safety and Handling Guide for 5-(Bromomethyl)-2-fluorobenzonitrile

Disclaimer: A specific Safety Data Sheet (SDS) for **5-(Bromomethyl)-2-fluorobenzonitrile** (CAS No. 217661-27-3) was not publicly available at the time of this writing. The following guidance is synthesized from safety data for structurally similar compounds, including other brominated and fluorinated benzonitriles. It is imperative to treat **5-(Bromomethyl)-2-fluorobenzonitrile** as a potentially hazardous substance and handle it with the utmost care in a controlled laboratory setting. This guide is intended for researchers, scientists, and drug development professionals.


Hazard Identification and Classification

Based on analogous compounds, **5-(Bromomethyl)-2-fluorobenzonitrile** is anticipated to present the following hazards.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1]

Signal Word: Warning

Hazard Pictograms:

 alt text

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. All PPE should meet NIOSH (US) or EN (EU) standards.[2]

Protection Type	Recommended Equipment	Specifications and Rationale
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles are essential to protect from splashes. A face shield provides an additional layer of protection for the entire face. [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Thicker gloves generally offer better protection. [3] Gloves should be inspected before use and changed regularly (e.g., every 30-60 minutes) or immediately if contaminated or damaged. [3]
Body Protection	Chemical-resistant lab coat or apron	A fully buttoned lab coat should be worn to cover as much skin as possible. [3] For larger quantities or splash risks, a chemical-resistant apron is recommended.
Respiratory Protection	NIOSH-approved respirator	To be used in a well-ventilated area or a chemical fume hood. [4] If ventilation is inadequate or there is a risk of aerosol or dust generation, an air-purifying respirator with appropriate cartridges is necessary. [4]
Foot Protection	Closed-toe, chemical-resistant shoes	Shoes must cover the entire foot. [2]

Operational and Handling Plan

A systematic approach is crucial for the safe handling of **5-(Bromomethyl)-2-fluorobenzonitrile**.

Pre-Handling Preparations

- **Documentation:** Ensure that a copy of this safety guide and the SDS for a similar compound are readily accessible.
- **Engineering Controls:** Verify that a chemical fume hood is operational. Ensure that an emergency eyewash station and safety shower are accessible and have been recently tested.^[4]
- **Gather Materials:** Assemble all necessary PPE and ensure it is in good condition. Prepare all experimental equipment and reagents before handling the compound.

Step-by-Step Handling Protocol

- **Work Area:** Conduct all work involving **5-(Bromomethyl)-2-fluorobenzonitrile** inside a certified chemical fume hood to minimize inhalation exposure.^[4]
- **Personal Protection:** Don the full complement of recommended PPE before entering the handling area.
- **Handling:** Avoid direct contact with the substance.^[5] Do not generate dust or aerosols.^[5]
- **Hygiene:** Do not eat, drink, or smoke in the laboratory.^[5] Wash hands thoroughly with soap and water after handling, even if gloves were worn.^[5]
- **Storage:** Keep the container tightly closed in a dry, cool, and well-ventilated place.^{[6][7]}

Emergency and Spill Response

- **Minor Spill:**
 - Evacuate the immediate area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand or vermiculite).^[5]

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.^[5]
- Clean the spill area with a suitable decontaminating agent.
- Major Spill:
 - Evacuate the laboratory and alert others.
 - Contact your institution's emergency response team.
 - Prevent entry into the affected area.

Disposal Plan

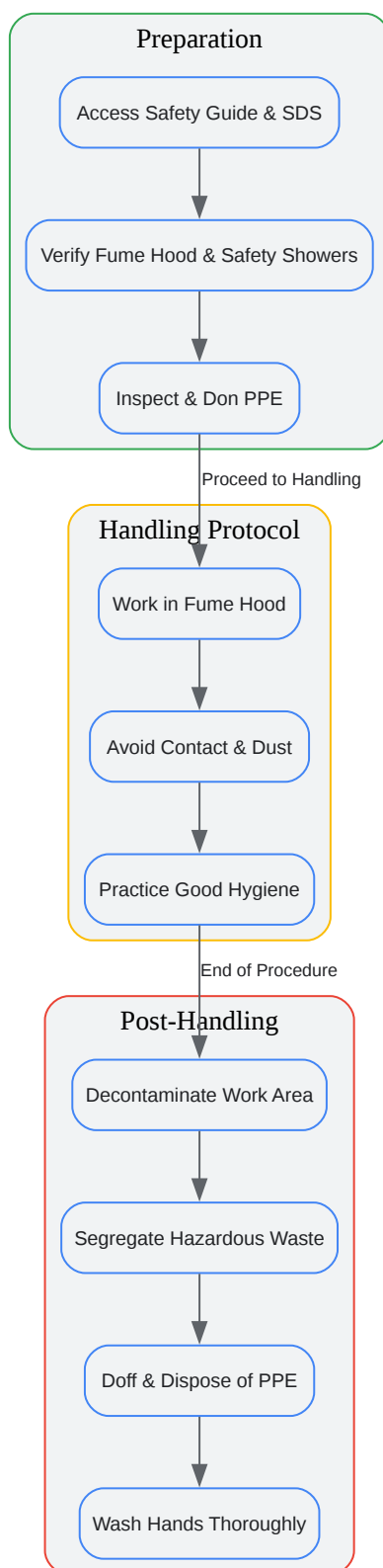
All waste containing **5-(Bromomethyl)-2-fluorobenzonitrile** must be treated as hazardous waste.

Waste Type	Disposal Protocol
Solid Waste	Collect in a clearly labeled, sealed, and compatible container.
Liquid Waste	Collect in a labeled, sealed, and compatible waste container. Do not pour down the drain.
Contaminated Materials	Any items that have come into contact with the compound (e.g., gloves, paper towels, pipette tips) must be disposed of as hazardous waste.

General Disposal Guidelines:

- Do not mix with other waste streams unless explicitly permitted.
- Dispose of all waste in accordance with local, state, and federal regulations.

Safe Handling Workflow



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